

Personal protective equipment for handling N-Descyclopropanecarbaldehyde Olaparib

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Compound of Interest

Compound Name: *N-Descyclopropanecarbaldehyde*
Olaparib

Cat. No.: *B2609154*

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Essential Safety and Handling Guide for N-Descyclopropanecarbaldehyde Olaparib

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **N-Descyclopropanecarbaldehyde Olaparib**. The following procedural steps are designed to ensure the safe handling and disposal of this potent research compound.

Compound Information:

- CAS Number: 763111-47-3[1][2]
- Molecular Formula: $C_{20}H_{19}FN_4O_2$ [1][2][3]
- Molecular Weight: 366.40[1][3]
- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[2]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[2]

Personal Protective Equipment (PPE)

Given that **N-Descyclopropanecarbaldehyde Olaparib** is an analog of Olaparib, a potent Active Pharmaceutical Ingredient (API), and possesses an aldehyde functional group, stringent PPE protocols are mandatory.^{[4][5][6]} The following table summarizes the required PPE.

PPE Category	Item	Material/Specification	Rationale
Respiratory Protection	Air-purifying respirator or air-supplying respirator	NIOSH-approved with appropriate cartridges for organic vapors and particulates.	Aldehyde vapors can be toxic upon inhalation, causing respiratory irritation. ^{[7][8]}
Hand Protection	Chemical-resistant gloves	Nitrile or Butyl rubber, elbow-length recommended.	Provides protection against skin contact with aldehyde solutions. ^[7] Latex and polyvinyl chloride are not recommended. ^[7]
Eye and Face Protection	Splash-proof safety goggles and a full-face shield	ANSI Z87.1 certified.	Protects against splashes and airborne particles that can cause serious eye irritation. ^{[7][8]}
Body Protection	Disposable gown or lab coat	Made of a low-linting material like Tyvek®.	Prevents contamination of personal clothing and skin. ^{[9][10]}
Foot Protection	Closed-toe shoes and disposable shoe covers	---	Standard laboratory practice to protect from spills.

Operational Plan: Handling Procedures

1. Designated Work Area:

- All work with **N-Descyclopropanecarbaldehyde Olaparib** must be conducted in a designated area, such as a certified chemical fume hood or a glove box, to minimize inhalation exposure.[\[11\]](#)[\[12\]](#)

2. Weighing and Aliquoting:

- Handle the compound in its solid form within a containment device (e.g., powder containment hood or glove box).
- Use dedicated spatulas and weighing vessels.
- Prepare solutions within the fume hood. A recommended solvent is DMSO.[\[3\]](#)[\[13\]](#)

3. Spill Management:

- In case of a spill, evacuate the area and prevent unprotected personnel from entering.
- For small spills, use an absorbent material or a spill pillow to soak up the substance.[\[14\]](#)
- Neutralization with a sodium bisulfite solution can be considered for aldehyde spills before cleanup.[\[14\]](#)
- Place all contaminated materials in a sealed, labeled container for hazardous waste disposal.

4. Decontamination:

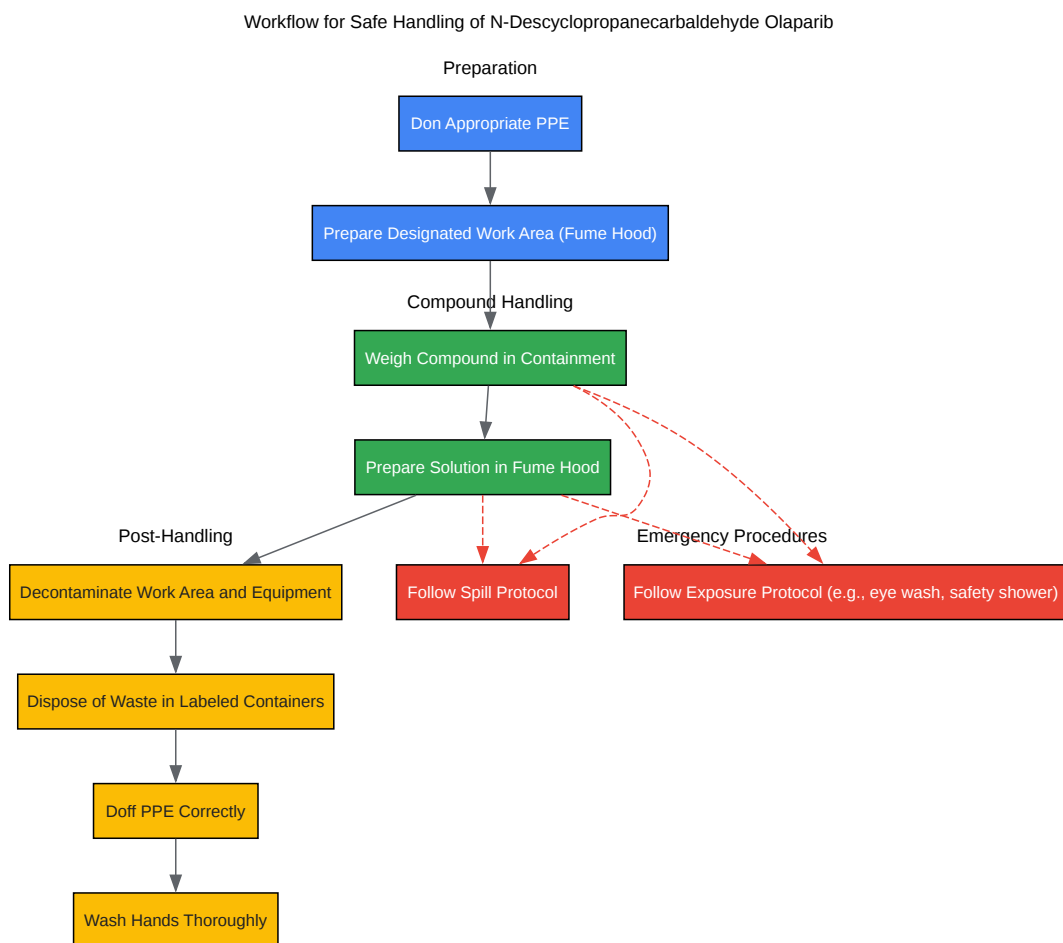
- Thoroughly decontaminate all surfaces and equipment after use.
- Wash hands and any exposed skin with soap and water immediately after handling.[\[7\]](#)[\[14\]](#)

Disposal Plan

All waste materials contaminated with **N-Descyclopropanecarbaldehyde Olaparib** must be treated as hazardous waste.

- Solid Waste: Collect all contaminated solids (e.g., pipette tips, gloves, weighing paper) in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste containing the compound in a labeled, sealed, and chemically resistant container. Do not dispose of it down the drain.^[8]
- Follow your institution's specific guidelines for the disposal of hazardous chemical waste.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of potent compounds.

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